tert-Butyl Propylcarbamate: A Technical Guide to Structure, Synthesis, and Application

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Compound of Interest

Compound Name:	*tert-Butyl propylcarbamate*
CAS No.:	*105678-25-9*
Cat. No.:	*B022193*

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Executive Summary

tert-Butyl propylcarbamate (CAS: 105678-25-9), also known as N-Boc-propylamine, is a pivotal aliphatic carbamate intermediate in medicinal chemistry and organic synthesis.[1][2][3] It serves as a protected form of propylamine, allowing for the controlled introduction of propylamino moieties into complex pharmacophores without interference from the nucleophilic nitrogen.

Its lipophilic propyl chain, combined with the acid-labile tert-butoxycarbonyl (Boc) protecting group, makes it an ideal building block for modulating solubility and hydrophobic interactions in drug candidates, particularly in kinase inhibitors (e.g., CDK8) and bio-orthogonal linker systems. This guide provides a rigorous technical analysis of its physicochemical properties, synthetic pathways, spectroscopic characterization, and applications in drug development.

Chemical Profile & Physicochemical Properties[1][4][5][6][7]

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The compound is characterized by a propyl chain attached to a carbamate nitrogen, protected by a bulky tert-butyl group.[4] This structure imparts stability under basic conditions while remaining sensitive to acidic hydrolysis.

Table 1: Physicochemical Constants

Property	Data	Note
IUPAC Name	tert-Butyl propylcarbamate	
Common Name	N-Boc-propylamine	
CAS Number	105678-25-9	Confirmed [1, 2]
Molecular Formula		
Molecular Weight	159.23 g/mol	
Physical State	Colorless Oil	At room temperature [3]
Solubility	Soluble in DCM, EtOAc, MeOH,	Lipophilic nature
Boiling Point	~80-90 °C (at reduced pressure)	Estimated based on homologs
Density	~0.9 g/cm³	Estimated

Synthetic Framework

Synthesis of **tert-butyl propylcarbamate** typically follows two distinct methodologies: the classical nucleophilic substitution and advanced decarboxylative amination.

Method A: Classical Protection (Standard Protocol)

The most robust industrial route involves the reaction of propylamine with Di-tert-butyl dicarbonate (

). This reaction is entropy-driven by the release of

.

- Reagents: Propylamine (1.0 eq),

  (1.1 eq),

  (optional base).
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).
- Conditions:

  °C, 2–4 hours.
- Mechanism: Nucleophilic attack of the amine on the carbonyl of

  , followed by elimination of tert-butanol and

  .

Method B: Decarboxylative Amination (Advanced)

Recent literature describes a base-mediated intramolecular decarboxylative synthesis from alkanoyloxycarbamates. This method is useful when starting from carboxylic acid derivatives rather than the amine itself [3].

- Precursor:tert-butyl ((butanoyl)oxy)carbamate.
- Catalyst:

  (1.0 eq).[5]
- Solvent: Acetonitrile (

).
- Conditions: 100 °C, 1 hour.
- Yield: ~73%.

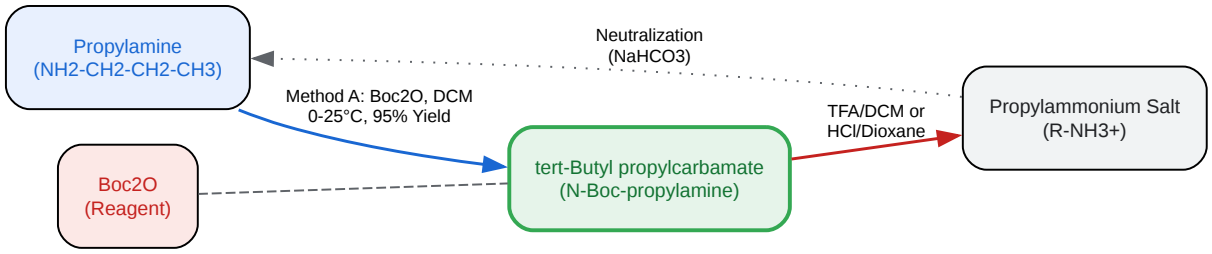
Deprotection Strategy

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The Boc group is orthogonal to base-labile groups (like Fmoc or esters) but is cleaved rapidly by strong acids.

- Reagents: Trifluoroacetic acid (TFA) in DCM (1:1) or 4M HCl in Dioxane.
- Product: Propylammonium salt (TFA or HCl salt).

Visualization: Synthesis & Deprotection Cycle



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Figure 1: The synthetic lifecycle of **tert-butyl propylcarbamate**, illustrating the reversible protection mechanism.

Spectroscopic Characterization

Accurate identification is critical for quality control. The following NMR data is derived from purified samples in deuterated chloroform (

).

Proton NMR (NMR)

Solvent:

(400 MHz) [3]

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Shift (ppm)	Multiplicity	Integration	Assignment	Structural Context
4.57	Broad Singlet	1H	NH	Carbamate proton (exchangeable)
3.08 – 3.03	Multiplet	2H		Methylene adjacent to Nitrogen
1.49 – 1.44	Multiplet	2H		Central methylene of propyl chain
1.42	Singlet	9H		Boc group (Diagnostic peak)
0.88	Triplet (Hz)	3H		Terminal methyl group

Carbon NMR (NMR)

Solvent:

(101 MHz)

- Carbonyl (C=O): ~156.0 ppm (Carbamate)
- Quaternary C: ~79.0 ppm (tert-butyl quaternary carbon)
- : ~42.0 ppm (Propyl C1)
- Boc Methyls: ~28.4 ppm (Intense signal)
- Central

  : ~23.0 ppm (Propyl C2)

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- Terminal

  : ~11.0 ppm (Propyl C3)

Functional Utility in Drug Design

The N-Boc-propylamine motif is not merely a passive intermediate; it is actively used to engineer specific molecular interactions.

Hydrophobic Pocket Targeting (Kinase Inhibitors)

In the development of CDK8/CycC inhibitors, the propyl chain of **tert-butyl propylcarbamate** derivatives has been utilized to probe hydrophobic "front pockets" of the enzyme.

- Mechanism: The lipophilic propyl group extends into the solvent-exposed region or specific hydrophobic clefts (e.g., near Arg356 in CDK8), improving binding residence time compared to shorter or more polar linkers [4].
- Structural Role: It acts as a "spacer" that positions the active pharmacophore while shielding the amine from premature metabolic conjugation.

Bio-orthogonal Chemistry (Linker Design)

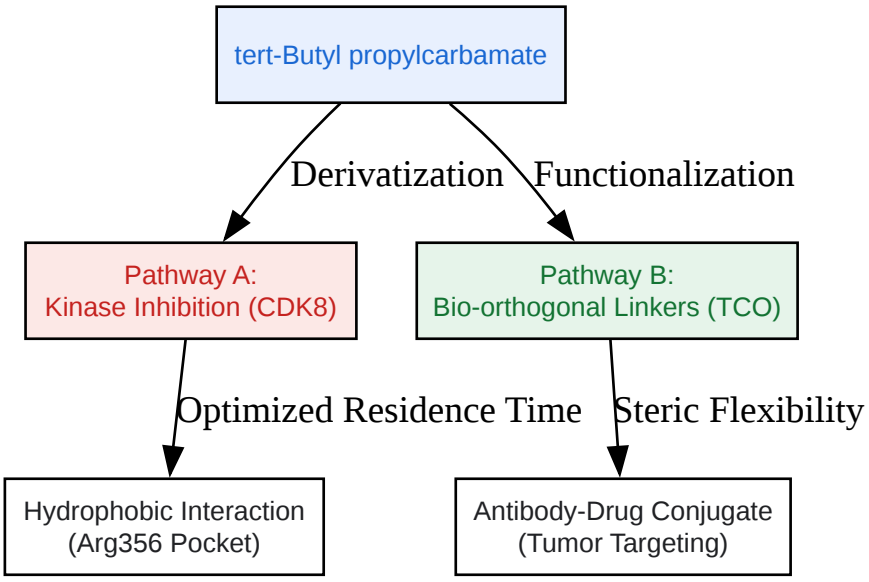
tert-Butyl propylcarbamate is a precursor for 3-cyano-N-Boc-propylamine, a key intermediate in the synthesis of Trans-Cyclooctene (TCO) derivatives used in "Click" chemistry (Tetrazine ligation) [5].

- Workflow:
  - N-Boc-propylamine

    Functionalization to 3-cyano derivative.
  - Conversion to TCO-linker.
  - Conjugation to monoclonal antibodies (mAbs) for tumor targeting.
- Significance: The propyl chain provides the necessary flexibility to prevent steric clash between the bulky TCO group and the antibody surface.

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Visualization: Drug Design Workflow



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Figure 2: Strategic application of the propylcarbamate scaffold in medicinal chemistry.

Handling, Stability, and Safety

Stability Profile[12]

- Thermal Stability: Stable up to ~100 °C. Decomposition (release of isobutylene) occurs at elevated temperatures (>150 °C) or in the presence of strong Lewis acids.
- Storage: Store at room temperature (15–25 °C) in a dry, sealed container. Hygroscopic nature is minimal due to lipophilicity.

Safety Protocols

- Hazards: Classified as an irritant (Skin Irrit. 2, Eye Irrit. 2A).
- PPE: Standard lab coat, nitrile gloves, and safety glasses are required.
- Disposal: Incineration is the preferred method for disposal of organic carbamates.

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